

(1-Phenylpiperidin-4-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (1-Phenylpiperidin-4-yl)methanol

Cat. No.: B150845

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Technical Data Sheet: (1-Phenylpiperidin-4-yl)methanol

This document provides a concise summary of the key physicochemical properties of **(1-Phenylpiperidin-4-yl)methanol**, a compound of interest in pharmaceutical research and development. The data presented is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Properties

The fundamental molecular characteristics of **(1-Phenylpiperidin-4-yl)methanol** are detailed in the table below. This information is critical for a variety of applications, including analytical method development, structural analysis, and computational modeling.

Property	Value
Molecular Formula	C ₁₂ H ₁₇ NO
Molecular Weight	191.27 g/mol [1]
CAS Number	697306-45-9[1]

The molecular formula and weight are essential for stoichiometric calculations in chemical synthesis and for the interpretation of mass spectrometry data.[1] The Chemical Abstracts

Service (CAS) number is a unique identifier for this specific chemical substance.

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References

- 1. 697306-45-9[(1-Phenylpiperidin-4-yl)methanol]|BLD Pharm [bldpharm.com]
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